

Denfivontinib Mer kinase inhibition comparison

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Compound Focus: Denfivontinib

CAS No.: 1457983-28-6

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Denfivontinib and UNC2025 Profile Comparison

The table below summarizes the available information for **Denfivontinib** and a well-characterized MERTK inhibitor, UNC2025, for a side-by-side comparison.

Feature	Denfivontinib	UNC2025
Primary Target(s)	AXL, FLT3, MERTK [1]	MERTK, FLT3 [2]
Key Mechanism	Inhibits AXL; activates NLRP3 inflammasome in macrophages, boosting T-cell response [3] [4]	Inhibits pro-survival signaling (STAT6, AKT, ERK1/2); induces apoptosis [2]
Reported Potency (MERTK)	Information missing	(K_i) = 0.16 nM ; Cell IC50 = 2.7 nM [2]
Selectivity	Information missing	>45-fold selective for MERTK over AXL (next most potently inhibited kinase) [2]
Therapeutic Focus	NSCLC; combination with anti-PD-1 (pembrolizumab) [3] [4]	Acute Lymphoblastic Leukemia (ALL), Acute Myeloid Leukemia (AML) [2]

Feature	Denfivontinib	UNC2025
Development Stage	Investigational; clinical trials for solid tumors (as of 2024) [3] [1]	Preclinical research [2]

Key Experimental Methodologies

To help you interpret the data, here are the core experimental methods used in the studies from which this information is drawn.

For Denfivontinib Studies [3]:

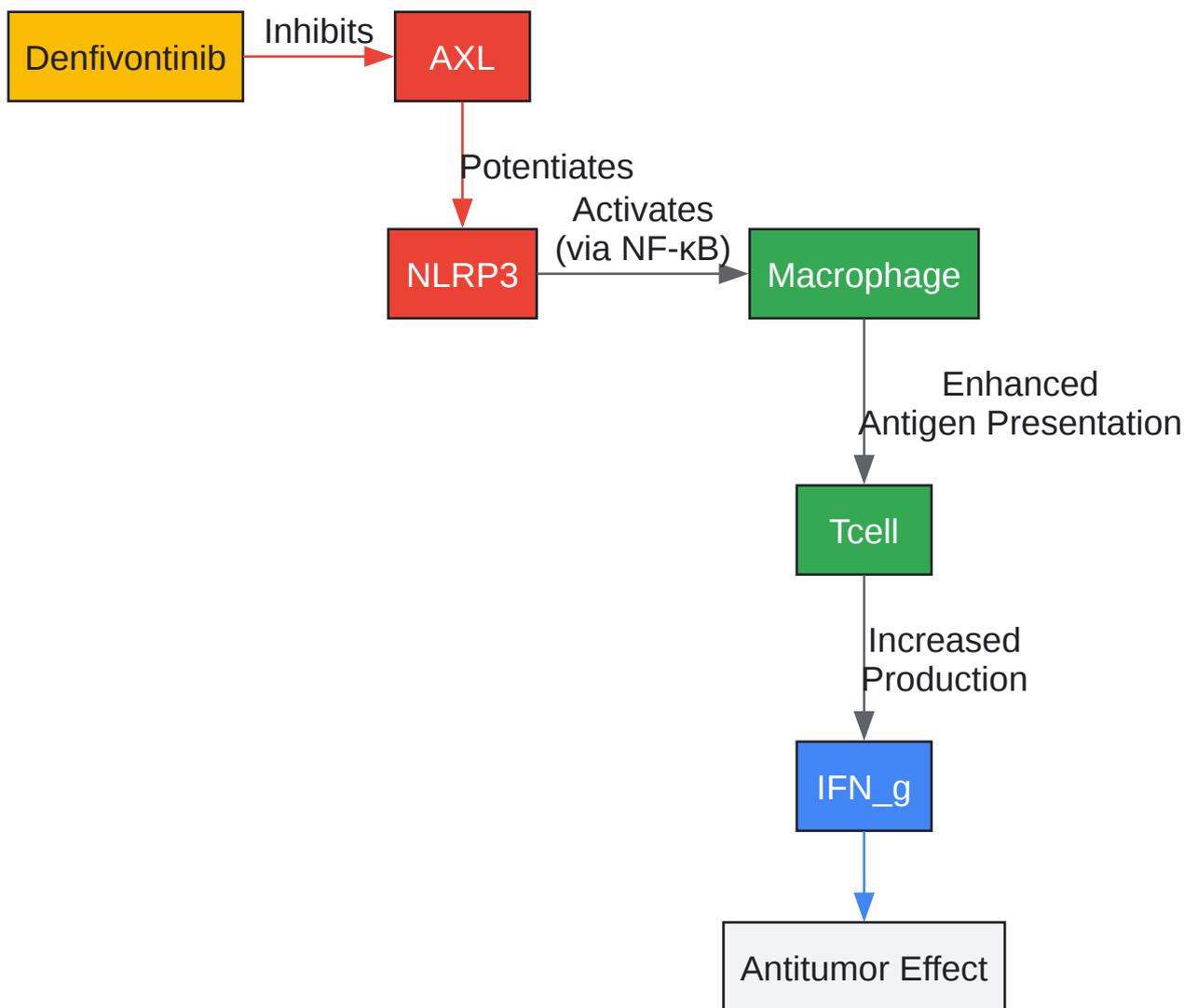
- In Vivo Models:** Patient-derived xenograft (PDX) models in humanized mice and the TC-1 mouse model.
- Immune Cell Analysis:** Tumor tissues were processed into single-cell suspensions and analyzed by **flow cytometry** using antibodies against CD3, CD4, CD8, CD45RO (for T-cells), and CD11b, HLA-DR (for myeloid cells) to profile the tumor microenvironment.
- Signaling Pathway Analysis:** Molecular evaluations were conducted to assess the impact on the NOD-like receptor pathway and NLRP3 inflammasome formation.

For UNC2025 Studies [2]:

- Biochemical Assays:** Enzymatic assays to determine the inhibition constant (K_i) against MERTK.
- Cellular Assays:** Cell-based assays using MERTK-expressing leukemia cell lines to determine the half-maximal inhibitory concentration (IC_{50}).
- Functional Assays:** Immunoblotting to detect phosphorylation levels of MERTK and downstream signals (STAT6, AKT, ERK1/2). Apoptosis was measured by flow cytometry using YO-PRO-1 and propidium iodide staining.

Denfivontinib's Mechanism of Action Pathway

The following diagram illustrates the mechanism of action of **Denfivontinib** as described in the research, highlighting how its inhibition of AXL leads to an enhanced anti-tumor immune response [3] [4].



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1. Denfivontinib: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. UNC2025, a MERTK small molecule inhibitor, is ... [pmc.ncbi.nlm.nih.gov]

3. Denfivontinib Activates Effector T Cells Through the NLRP3 ... [pmc.ncbi.nlm.nih.gov]

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